

U-46619: An In-Depth Technical Guide for Researchers

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 5-trans U-46619

Cat. No.: B15603660

[Get Quote](#)

An overview of the potent thromboxane A2 receptor agonist, its chemical properties, and its application in studying cellular signaling and physiological responses.

Introduction

U-46619 is a synthetic, stable analog of the prostaglandin endoperoxide PGH₂.^[1] It is a potent and selective agonist of the thromboxane A₂ (TP) receptor, mimicking the physiological and pathological effects of the highly unstable endogenous ligand, thromboxane A₂ (TXA₂).^[1] Due to its stability in aqueous solutions, U-46619 serves as an invaluable tool in biomedical research, particularly in studies related to hemostasis, thrombosis, and cardiovascular disease.^[2] This technical guide provides a comprehensive overview of the chemical structure, physicochemical and pharmacological properties, key signaling pathways, and detailed experimental protocols for the use of U-46619 in scientific research.

Chemical Structure and Properties

U-46619 is characterized by a unique bicyclic ether structure, which contributes to its stability compared to the parent compound, PGH₂. Its systematic IUPAC name is (5Z)-7-{{(1R,4S,5S,6R)-6-[(1E,3S)-3-Hydroxyoct-1-en-1-yl]-2-oxabicyclo[2.2.1]heptan-5-yl}hept-5-enoic acid}.^[1]

Physicochemical Properties

A summary of the key physicochemical properties of U-46619 is presented in the table below.

Property	Value	Reference(s)
IUPAC Name	(5Z)-7-[(1R,4S,5S,6R)-6-[(1E,3S)-3-Hydroxyoct-1-en-1-yl]-2-oxabicyclo[2.2.1]heptan-5-yl]hept-5-enoic acid	[1]
Synonyms	9,11-Dideoxy-9 α ,11 α -methanoepoxy PGF2 α	
CAS Number	56985-40-1	
Molecular Formula	C21H34O4	[1]
Molecular Weight	350.49 g/mol	[1]
Appearance	Provided as a solution in methyl acetate	
Solubility	Soluble in DMSO, ethanol, and dimethylformamide. Sparingly soluble in aqueous buffers.	
Stability	Stable in aqueous solution for over 10 minutes at 37°C and pH 7.4.	

Pharmacological Properties

U-46619 is a potent agonist of the TP receptor, with high affinity and selectivity. Its pharmacological effects are primarily mediated through the activation of this G-protein coupled receptor.

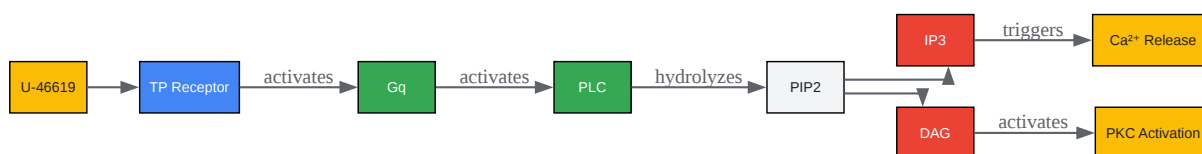
Property	Value	Reference(s)
Mechanism of Action	Thromboxane A2 (TP) receptor agonist	[1]
EC50 (Platelet Shape Change)	0.035 μ M	[3]
EC50 (Platelet Aggregation)	1.31 μ M	[3]
EC50 (Serotonin Release)	0.536 μ M	[3]
EC50 (Fibrinogen Receptor Binding)	0.53 μ M	[3]

Signaling Pathways

Activation of the TP receptor by U-46619 initiates a cascade of intracellular signaling events, primarily through the coupling to Gq and G12/13 proteins. These pathways ultimately lead to physiological responses such as platelet aggregation and smooth muscle contraction.

Gq/Phospholipase C Pathway

The coupling of the activated TP receptor to Gq leads to the activation of phospholipase C (PLC). PLC subsequently hydrolyzes phosphatidylinositol 4,5-bisphosphate (PIP2) into two second messengers: inositol 1,4,5-trisphosphate (IP3) and diacylglycerol (DAG). IP3 binds to its receptor on the endoplasmic reticulum, triggering the release of intracellular calcium (Ca^{2+}), while DAG activates protein kinase C (PKC).[4][5]



[Click to download full resolution via product page](#)

U-46619 Gq Signaling Pathway

Rho/ROCK Pathway

In vascular smooth muscle cells, U-46619-induced contraction is also mediated by the G12/13-RhoA/Rho-kinase (ROCK) pathway. Activation of RhoA leads to the stimulation of ROCK, which in turn phosphorylates and inhibits myosin light chain phosphatase (MLCP). This inhibition results in an increase in phosphorylated myosin light chains, leading to smooth muscle contraction.[6][7][8]

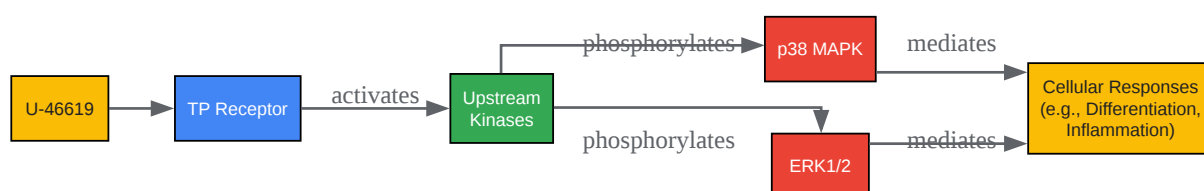


[Click to download full resolution via product page](#)

U-46619 Rho/ROCK Signaling Pathway

MAPK/ERK Pathway

U-46619 has also been shown to activate the mitogen-activated protein kinase (MAPK) cascade, specifically the extracellular signal-regulated kinase 1/2 (ERK1/2) and p38 MAPK pathways. This activation is implicated in various cellular responses, including cell differentiation and inflammation.[9][10][11]



[Click to download full resolution via product page](#)

U-46619 MAPK/ERK Signaling Pathway

Experimental Protocols

The following are detailed methodologies for key experiments utilizing U-46619.

In Vitro Platelet Aggregation Assay using Light Transmission Aggregometry

This protocol describes the measurement of U-46619-induced platelet aggregation in human platelet-rich plasma (PRP) using a light transmission aggregometer.[\[12\]](#)[\[13\]](#)[\[14\]](#)

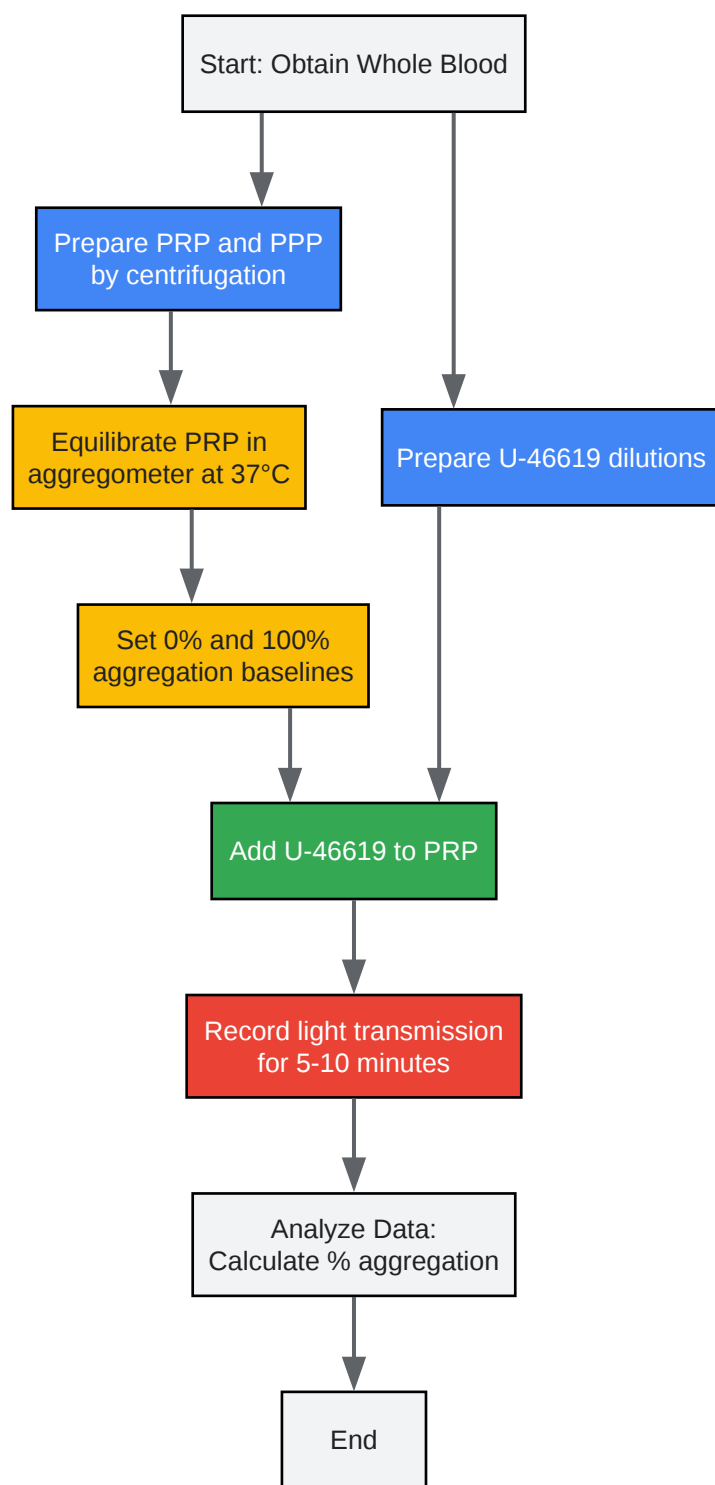
4.1.1. Materials

- Freshly drawn human whole blood in 3.2% sodium citrate.
- U-46619 stock solution (e.g., 1 mM in DMSO).
- Phosphate-buffered saline (PBS).
- Light Transmission Aggregometer.
- Aggregometer cuvettes with stir bars.
- Calibrated micropipettes.

4.1.2. Method

- Preparation of Platelet-Rich Plasma (PRP) and Platelet-Poor Plasma (PPP):
 - Centrifuge whole blood at 150-200 x g for 15-20 minutes at room temperature to obtain PRP.[\[13\]](#)
 - Carefully collect the upper PRP layer.
 - Centrifuge the remaining blood at 1500-2000 x g for 15 minutes to obtain PPP, which will serve as a blank.[\[12\]](#)
- U-46619 Preparation:
 - Prepare serial dilutions of the U-46619 stock solution in PBS to achieve the desired final concentrations (e.g., ranging from 0.1 to 10 μ M).
- Platelet Aggregation Measurement:

- Set the aggregometer to 37°C.
- Pipette PRP into an aggregometer cuvette with a stir bar and place it in the heating block to equilibrate.
- Set the baseline (0% aggregation) with PRP and the 100% aggregation with PPP.[13]
- Add a small volume of the U-46619 working solution to the PRP to initiate aggregation.
- Record the change in light transmission for 5-10 minutes.
- The aggregation is quantified as the maximum percentage change in light transmission.



[Click to download full resolution via product page](#)

Platelet Aggregation Assay Workflow

Isolated Tissue Organ Bath Assay for Smooth Muscle Contraction

This protocol describes the use of an isolated organ bath system to measure the contractile response of vascular smooth muscle rings to U-46619.[\[15\]](#)[\[16\]](#)[\[17\]](#)

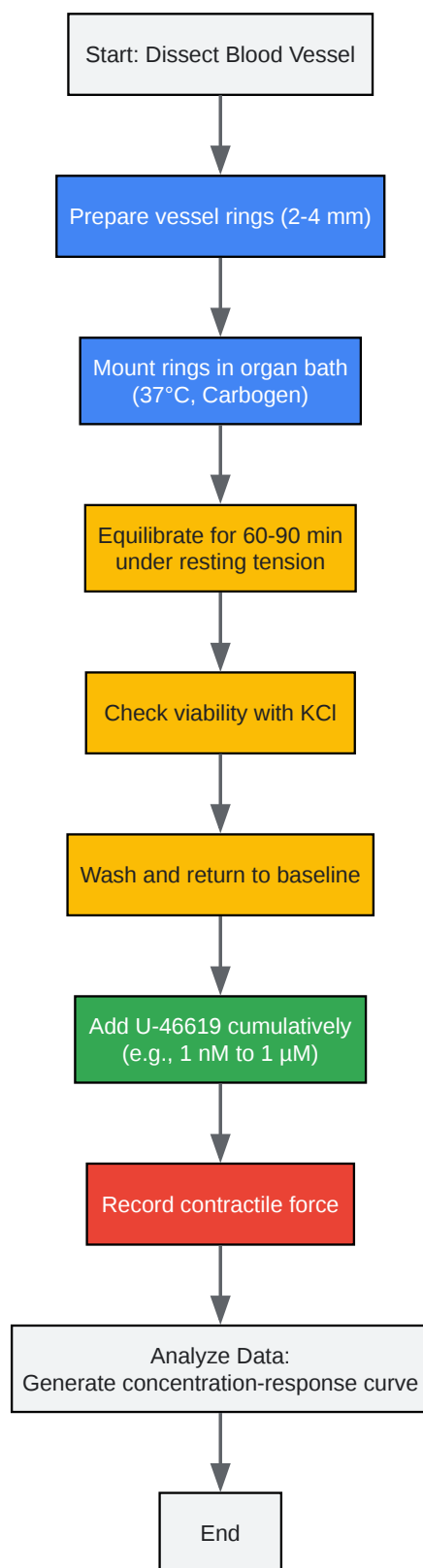
4.2.1. Materials

- Isolated blood vessel (e.g., rat aorta).
- Krebs-Henseleit solution.
- U-46619 stock solution (e.g., 1 mM in ethanol or DMSO).
- Potassium chloride (KCl) solution.
- Isolated tissue organ bath system with force transducer and data acquisition system.
- Carbogen gas (95% O₂, 5% CO₂).

4.2.2. Method

- Tissue Preparation:
 - Dissect the blood vessel in ice-cold Krebs-Henseleit solution and clean it of adhering connective tissue.
 - Cut the vessel into rings of 2-4 mm in length.
- Mounting the Tissue:
 - Suspend each ring between two stainless steel hooks in an organ bath chamber filled with Krebs-Henseleit solution maintained at 37°C and bubbled with carbogen gas.[\[18\]](#)
 - One hook is fixed, and the other is connected to a force transducer.
- Equilibration:

- Allow the tissues to equilibrate for 60-90 minutes under a resting tension (e.g., 1-2 grams for rat aorta).
- Wash the tissues with fresh Krebs-Henseleit solution every 15-20 minutes.
- Viability Check:
 - Induce a contraction with a high concentration of KCl (e.g., 60-80 mM) to ensure tissue viability.
 - Wash the tissue and allow it to return to baseline.
- Cumulative Concentration-Response Curve:
 - Add U-46619 to the organ bath in a cumulative manner, increasing the concentration in logarithmic steps (e.g., from 1 nM to 1 μ M).[\[15\]](#)
 - Allow the contraction to reach a stable plateau at each concentration before adding the next.
 - Continuously record the contractile force.
- Data Analysis:
 - Express the contractile response as a percentage of the maximal contraction induced by KCl.
 - Plot the concentration of U-46619 against the contractile response to generate a concentration-response curve and determine the EC50.



[Click to download full resolution via product page](#)

Isolated Tissue Organ Bath Workflow

Conclusion

U-46619 remains a cornerstone pharmacological tool for investigating the diverse roles of the thromboxane A2 receptor in health and disease. Its stability and potent, selective agonism allow for reproducible and detailed studies of TP receptor signaling and function. This guide provides a foundational understanding of U-46619's properties and its application in key experimental models, serving as a valuable resource for researchers in pharmacology, physiology, and drug development.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- [1. U46619 - Wikipedia \[en.wikipedia.org\]](#)
- [2. benchchem.com \[benchchem.com\]](#)
- [3. apexbt.com \[apexbt.com\]](#)
- [4. researchgate.net \[researchgate.net\]](#)
- [5. researchgate.net \[researchgate.net\]](#)
- [6. Thromboxane A2-induced contraction of rat caudal arterial smooth muscle involves activation of Ca²⁺ entry and Ca²⁺ sensitization: Rho-associated kinase-mediated phosphorylation of MYPT1 at Thr-855, but not Thr-697 - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [7. RhoA-Rho kinase pathway mediates thrombin- and U-46619-induced phosphorylation of a myosin phosphatase inhibitor, CPI-17, in vascular smooth muscle cells - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [8. journals.physiology.org \[journals.physiology.org\]](#)
- [9. Enhancement of \$\alpha\$ 2-adrenoceptor-mediated vasoconstriction by the thromboxane-mimetic U46619 in the porcine isolated ear artery: role of the ERK–MAP kinase signal transduction cascade - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [10. The prostaglandin H2 analog U-46619 improves the differentiation efficiency of human induced pluripotent stem cells into endothelial cells by activating both p38MAPK and ERK1/2 signaling pathways - PMC \[pmc.ncbi.nlm.nih.gov\]](#)

- [11. Frontiers | Thromboxane A2 Receptor Stimulation Enhances Microglial Interleukin-1 \$\beta\$ and NO Biosynthesis Mediated by the Activation of ERK Pathway \[frontiersin.org\]](#)
- [12. Analysis of Platelet Aggregation by Light Transmission Aggregometry - National Cancer Institute's Nanotechnology Characterization Laboratory Assay Cascade Protocols - NCBI Bookshelf \[ncbi.nlm.nih.gov\]](#)
- [13. Platelet Function Testing: Light Transmission Aggregometry \[practical-haemostasis.com\]](#)
- [14. tandfonline.com \[tandfonline.com\]](#)
- [15. benchchem.com \[benchchem.com\]](#)
- [16. Measurement of Smooth Muscle Function in the Isolated Tissue Bath-applications to Pharmacology Research - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [17. researchgate.net \[researchgate.net\]](#)
- [18. m.youtube.com \[m.youtube.com\]](#)
- To cite this document: BenchChem. [U-46619: An In-Depth Technical Guide for Researchers]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15603660/docs#u-46619-an-in-depth-technical-guide-for-researchers\]](https://www.benchchem.com/product/b15603660/docs#u-46619-an-in-depth-technical-guide-for-researchers)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)